

Application Notes and Protocols for Xenograft Mouse Models and UK-5099 Treatment

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Compound of Interest

Compound Name: UK-5099

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing xenograft mouse models in research involving the mitochondrial pyruvate carrier (MPC) inhibitor, **UK-5099**. This document is intended for researchers and scientists in the fields of oncology, metabolism, and drug development.

Introduction to Xenograft Mouse Models and UK-5099

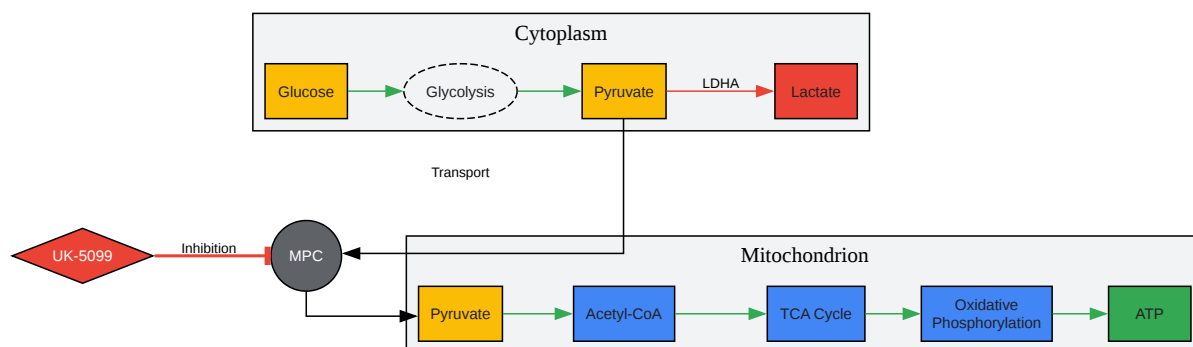
Patient-derived xenograft (PDX) and cell line-derived xenograft (CDX) mouse models are critical tools in preclinical cancer research.[1][2][3] These models involve the transplantation of human tumor tissue or cancer cell lines into immunodeficient mice, creating an in vivo environment that closely mimics human cancer.[2] This allows for the evaluation of novel therapeutics, investigation of drug resistance mechanisms, and the development of personalized medicine strategies.[1]

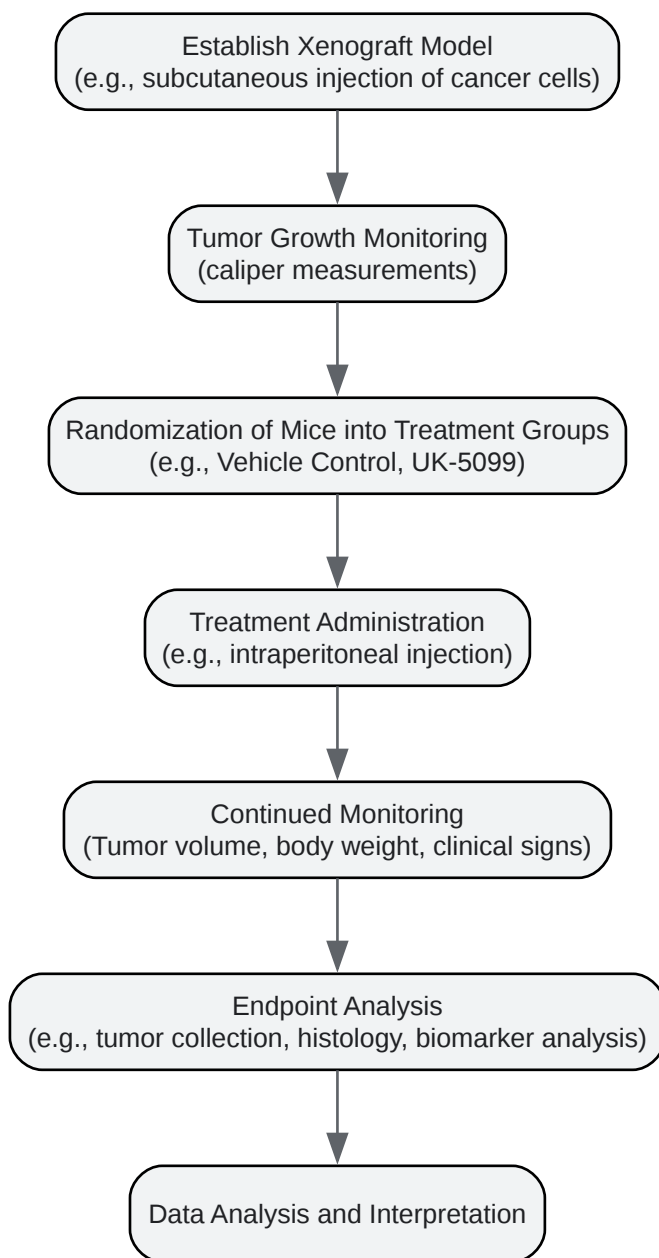
UK-5099 is a potent and specific inhibitor of the mitochondrial pyruvate carrier (MPC).[4] The MPC is a protein complex responsible for transporting pyruvate from the cytoplasm into the mitochondrial matrix, a crucial step for oxidative phosphorylation.[5][6] By blocking the MPC, **UK-5099** forces a metabolic shift in cancer cells from mitochondrial respiration towards aerobic

glycolysis, a phenomenon known as the Warburg effect.[7][8][9] This metabolic reprogramming has significant implications for cancer cell proliferation, survival, and response to therapy.

Signaling Pathway of UK-5099 Action

UK-5099's primary mechanism of action is the inhibition of the mitochondrial pyruvate carrier (MPC), which is composed of MPC1 and MPC2 subunits. This blockade prevents pyruvate from entering the mitochondria, leading to a cascade of metabolic changes.





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